

Physiological Effects of NGFFFamide on Muscle Tissue: A Technical Guide

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Compound of Interest

Compound Name: NGFFFamide

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Introduction:

The neuropeptide **NGFFFamide** belongs to a family of peptides characterized by an N-terminal Asn-Gly (NG) motif. Research on the direct physiological effects of **NGFFFamide** on muscle tissue is limited. However, extensive studies have been conducted on the closely related peptide, NGFFYamide, which has been identified as a ligand for a Neuropeptide S (NPS)/Crustacean Cardioactive Peptide (CCAP)-type receptor in echinoderms[1][2]. Given their structural similarity and shared receptor type, the physiological effects of NGFFYamide on muscle tissue are considered a strong proxy for understanding the potential actions of **NGFFFamide**. This technical guide summarizes the current understanding of the physiological effects of these NG peptides on muscle tissue, with a focus on quantitative data, experimental protocols, and the underlying signaling pathways.

Quantitative Data on the Physiological Effects of NGFFYamide on Muscle Tissue

The myoactivity of NGFFYamide has been assessed on various muscle preparations in different starfish species. The following table summarizes the quantitative effects of NGFFYamide on muscle contraction and relaxation.

Muscle Tissue Preparation	Species	Peptide Concentration	Observed Effect	Quantitative Measurement	Citation
Apical Muscle (Acetylcholine-contracted)	Asterias rubens	10^{-6} M	Relaxation	$11.3 \pm 2.9\%$ reversal of ACh-induced contraction	[1]
Apical Muscle (Acetylcholine-contracted)	Asterias rubens	10^{-5} M	Relaxation	$12.1 \pm 7.8\%$ reversal of ACh-induced contraction	[1]
Tube Feet	Asterias rubens	Not specified	Induction of tonic and phasic contraction	Not quantified in the provided abstract	[1][2]
Cardiac Stomach	Patiria pectinifera	Not specified	Potent Contraction	Potency compared to NGFFYamide and NGIYYamide	[3]
Apical Muscle	Patiria pectinifera & Asterias amurensis	Not specified	Differential relaxing activity	Not quantified in the provided abstract	[3]
Tube Feet	Patiria pectinifera & Asterias amurensis	Not specified	Similar effects	Not quantified in the provided abstract	[3]

Experimental Protocols

A key methodology for assessing the physiological effects of NGFFYamide on muscle tissue is the in-vitro organ bath assay.

In-Vitro Pharmacology of NGFFYamide on Apical Muscle Preparations

This protocol is adapted from studies on *Asterias rubens*^[1].

1. Tissue Preparation:

- The apical muscle is dissected from the aboral body wall of the starfish arms.
- The dissected muscle is cut into segments of approximately 1 cm in length.
- Cotton ligatures are tied at each end of the muscle segment.

2. Organ Bath Setup:

- One end of the muscle preparation is attached to a fixed point in an organ bath chamber.
- The other end is connected to an isometric force transducer to record changes in muscle tension.
- The organ bath is filled with an appropriate physiological saline solution and maintained at a constant temperature.
- The saline is continuously aerated.

3. Experimental Procedure:

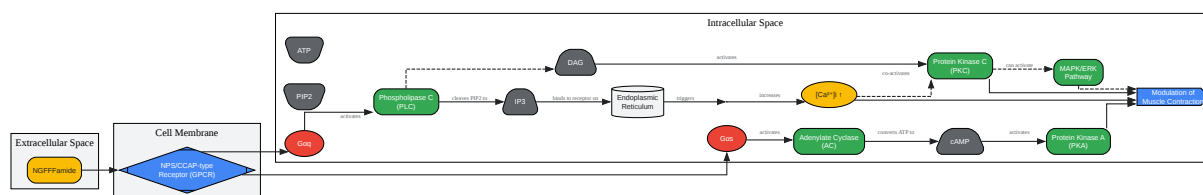
- The muscle preparation is allowed to equilibrate in the organ bath until a stable baseline tension is achieved.
- To induce contraction, a contractile agent such as acetylcholine (ACh) is added to the bath at a known concentration (e.g., 10^{-6} M).
- Once the ACh-induced contraction has reached a stable plateau, NGFFYamide is added to the bath in a cumulative or single-dose manner.
- The resulting relaxation (reversal of the ACh-induced contraction) is recorded.
- The preparation is washed with fresh saline to remove the peptides and allow the muscle to return to its baseline tension before subsequent experiments.

4. Data Analysis:

- The relaxant effect of NGFFYamide is typically expressed as a percentage reversal of the maximal contraction induced by the contractile agent (e.g., ACh).
- Concentration-response curves can be generated to determine the EC₅₀ of the peptide.

Signaling Pathways

NGFFFamide and NGFFYamide act on an NPS/CCAP-type G-protein coupled receptor (GPCR)[1][2]. Studies on orthologous NPS and CCAP receptor signaling in other invertebrates and vertebrates indicate that these receptors couple to multiple intracellular signaling cascades, primarily through $G_{\alpha s}$ and $G_{\alpha q}$ proteins[4][5][6]. The activation of these pathways leads to an increase in intracellular calcium and cAMP levels, ultimately modulating muscle contraction.

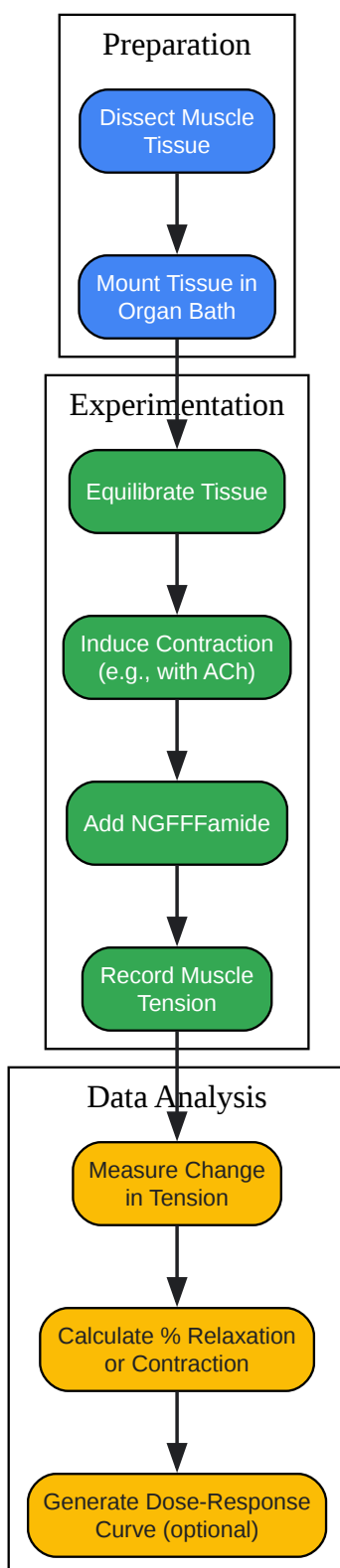


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Caption: Inferred signaling pathway of **NGFFFamide** in muscle cells.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for an in-vitro muscle bioassay used to characterize the physiological effects of neuropeptides like **NGFFFamide**.



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Caption: Workflow for in-vitro muscle bioassay.

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